

C.I. Acid Brown 75: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *C.I. Acid brown 75*

Cat. No.: *B12364392*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **C.I. Acid Brown 75**, a trisazo dye belonging to the acid dye class. This document consolidates critical information regarding its chemical properties, synthesis, and relevant experimental protocols, and toxicological data.

Core Chemical and Physical Properties

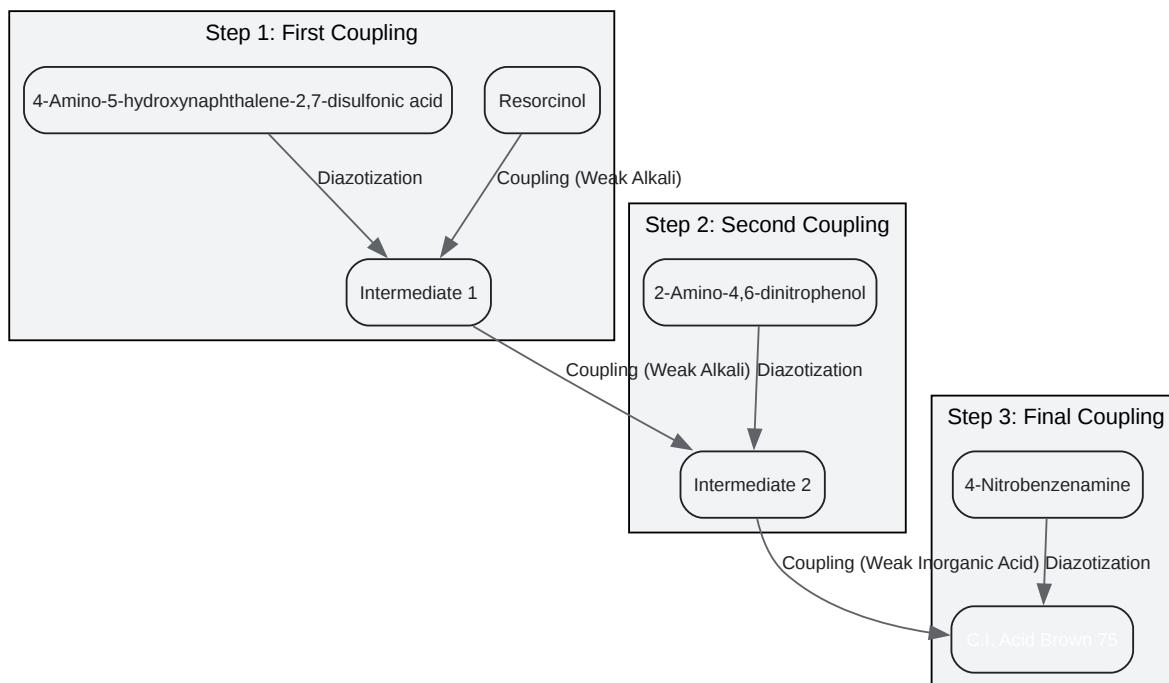
C.I. Acid Brown 75 is a complex organic molecule widely used in the textile and leather industries for dyeing wool, polyamide fibers, and leather.^{[1][2]} Its chemical identity is established by its CAS Registry Number 8011-86-7.^{[1][2]} While there are some discrepancies in the reported molecular formula in various sources, the most consistently cited and detailed formula is presented below.

Property	Value	Source
Molecular Formula	$C_{28}H_{15}N_9Na_2O_{16}S_2$	[1] [2]
Molecular Weight	843.58 g/mol	[1] [2]
C.I. Name	Acid Brown 75	[1] [2]
C.I. Number	34905	[1] [2]
CAS Number	8011-86-7	[1] [2]
Appearance	Dark red-light brown powder	[1] [2]

Note: Some sources may report an alternative molecular formula of $C_{10}H_9NO_7S_2$ with a molecular weight of 319.31 g/mol .[3]

Synthesis of C.I. Acid Brown 75

The manufacturing process of **C.I. Acid Brown 75** involves a multi-step diazotization and coupling reaction. The synthesis starts with the diazotization of 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid, which is then coupled with resorcinol under weak alkaline conditions. In parallel, 2-Amino-4,6-dinitrophenol is diazotized and coupled with the previously formed intermediate. The resulting product undergoes a final coupling reaction with diazotized 4-Nitrobenzenamine in a weak inorganic acid medium to yield the final dye.[1][2]



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A simplified workflow for the synthesis of **C.I. Acid Brown 75**.

Experimental Protocols

C.I. Acid Brown 75 has been a subject of research, primarily in the context of environmental remediation. The following sections detail the experimental methodologies for its removal from aqueous solutions.

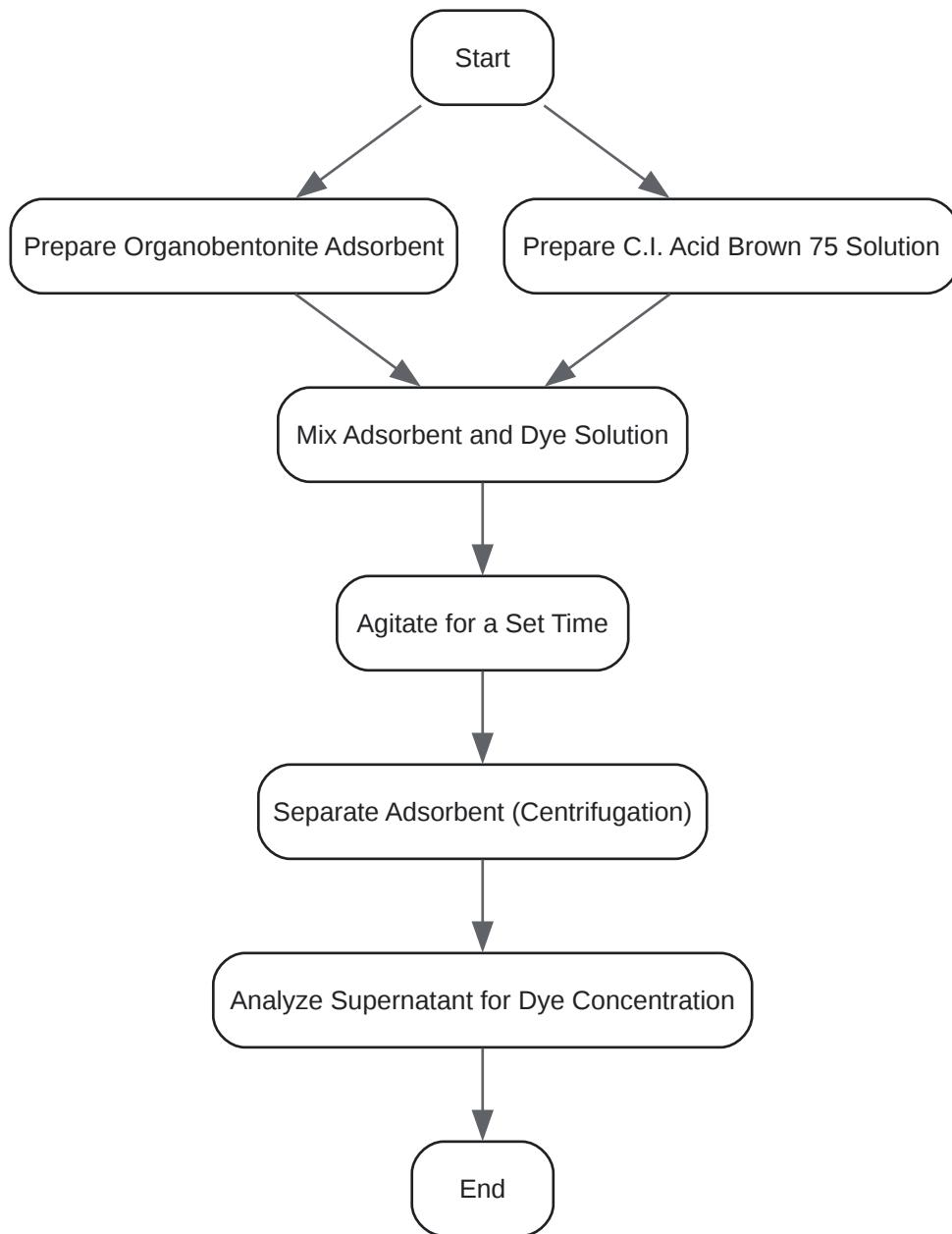
Adsorption on Organobentonite

A notable application of **C.I. Acid Brown 75** in research is its use as a model anionic dye for adsorption studies. One such study involved its removal from aqueous solutions using organobentonite.

Materials and Methods:

- Adsorbent Preparation:
 - A 0.5% (w/w) aqueous suspension of Na-bentonite is prepared.
 - A 0.1 M aqueous solution of an organic cation (e.g., cetyltrimethylbenzylammonium chloride or cetylpyridinium chloride) is added dropwise to the bentonite suspension.^[4]
 - The mixture is stirred for 24 hours.^[4]
 - The resulting organobentonite is separated by centrifugation and washed with distilled water until it is free of chloride ions.^[4]
 - The final product is dried in a hot air oven and ground to a 200-mesh size.^[4]
- Adsorption Experiment:
 - Prepare stock solutions of **C.I. Acid Brown 75** of known concentrations.
 - In a series of flasks, add a specific mass of the prepared organobentonite to a fixed volume of the dye solution.
 - Agitate the flasks for a predetermined period to reach equilibrium.
 - Separate the adsorbent from the solution by centrifugation.

- Analyze the concentration of the remaining dye in the supernatant using a suitable analytical method, such as UV-Vis spectrophotometry.



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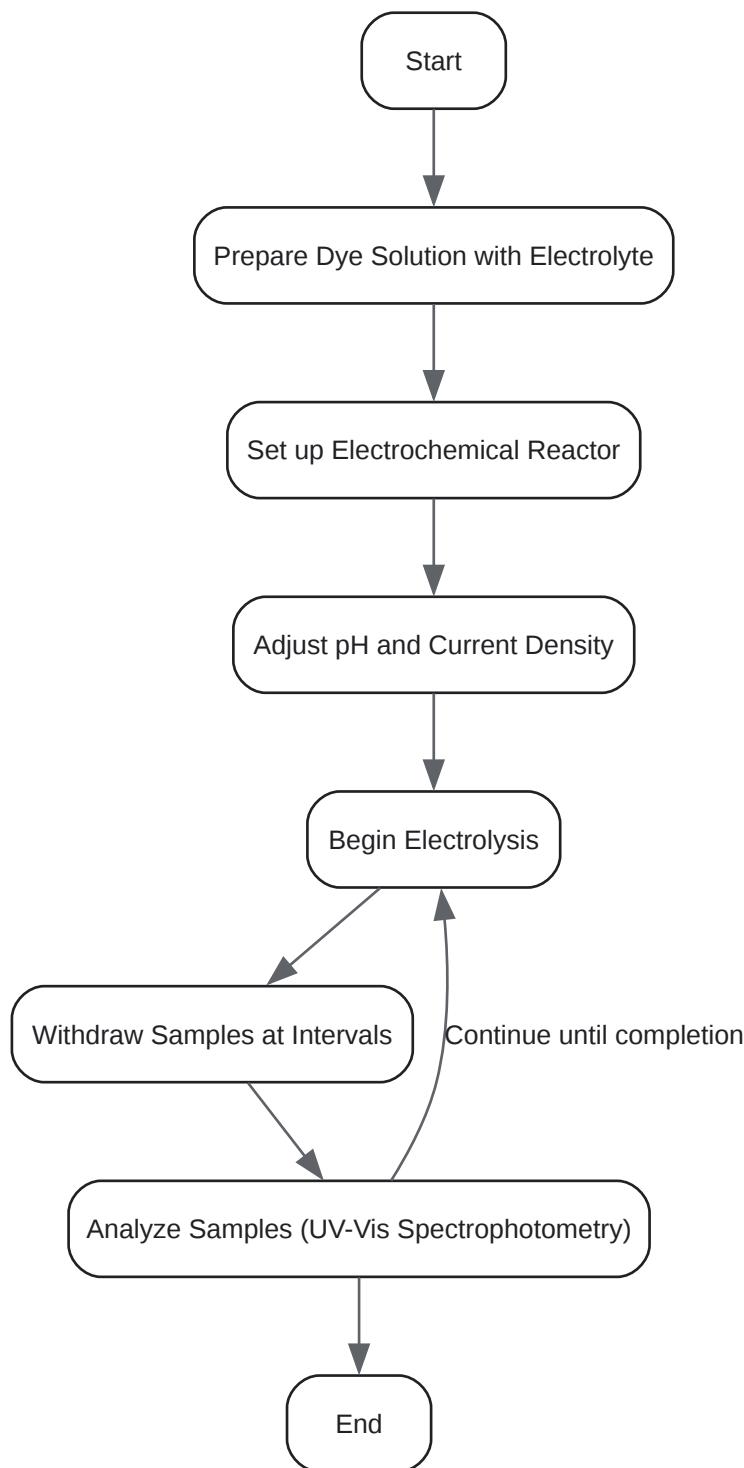
Experimental workflow for the adsorption of **C.I. Acid Brown 75**.

Electrochemical Degradation

Electrochemical oxidation is another method investigated for the decolorization of water containing **C.I. Acid Brown 75**.

Experimental Setup and Procedure:

- Electrochemical Reactor:
 - A batch recycle annular electrochemical reactor is used.
 - The anode is a graphite rod, and the cathode is a stainless steel screen.[5]
- Procedure:
 - A synthetic wastewater solution of **C.I. Acid Brown 75** is prepared.
 - The solution is placed in the electrochemical unit, and an electrolyte such as sodium chloride is added.[5]
 - The pH of the solution is adjusted as required.
 - A specific current density is applied using a DC power supply.[5]
 - Samples are withdrawn at regular intervals.
 - The decolorization is monitored by measuring the absorbance at the maximum wavelength of the dye using a UV-visible spectrophotometer.[5]

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Workflow for the electrochemical degradation of **C.I. Acid Brown 75**.

Toxicological Data

Toxicological data for **C.I. Acid Brown 75** is available from safety data sheets, providing insights into its acute toxicity.

Test Organism	Endpoint	Result	Exposure Duration	Source
Rat (male/female)	Oral LD50	> 1500 mg/kg bw	-	[6]
Rat (male/female)	Dermal LD0	> 2000 mg/kg bw	-	[6]
Poecilia reticulata (Guppy)	LC50	> 100 mg/L	96 h	[6]
Daphnia magna (Water Flea)	LC0	ca. 100 mg/L	24 h	[6]
Pseudokirchnerie lla subcapitata (Green Algae)	IC50	ca. 7.8 mg/L	72 h	[6]
Activated sludge	EC50	> 1500 mg/L	3 h	[6]

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